(3-Butoxy-2,4,6-trifluorophenyl)boronic acid structure

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Compound of Interest

Compound Name:	*(3-Butoxy-2,4,6-trifluorophenyl)boronic acid*
CAS No.:	*871126-23-7*
Cat. No.:	*B1284293*

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An In-depth Technical Guide to **(3-Butoxy-2,4,6-trifluorophenyl)boronic acid**: Structure, Synthesis, and Applications

Authored by: A Senior Application Scientist

This guide provides a comprehensive technical overview of **(3-Butoxy-2,4,6-trifluorophenyl)boronic acid**, a versatile fluorinated organoboron compound. Designed for researchers, medicinal chemists, and process development scientists, this document delves into the molecule's structural characteristics, synthetic pathways, core applications in cross-coupling catalysis, and its emerging role in drug discovery. The information presented herein is synthesized from established chemical principles and supported by authoritative sources to ensure scientific integrity and practical utility.

Introduction: A Multifaceted Synthetic Building Block

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(3-Butoxy-2,4,6-trifluorophenyl)boronic acid is a specialized arylboronic acid that has gained traction as a crucial intermediate in modern organic synthesis. Its unique structure, featuring a trifluorinated phenyl ring functionalized with a butoxy group, imparts a distinct combination of electronic and steric properties. These characteristics make it an invaluable reagent, particularly in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions, for the construction of complex biaryl and heteroaryl scaffolds.[1][2]

The strategic placement of three electron-withdrawing fluorine atoms significantly modulates the reactivity of the boronic acid moiety, while the electron-donating butoxy group influences solubility and offers a vector for further functionalization. This substitution pattern is highly sought after in the fields of medicinal chemistry and materials science, where precise control over molecular properties such as lipophilicity, metabolic stability, and electronic behavior is paramount. Boronic acids, in general, are recognized for their stability, low toxicity, and versatile reactivity, serving as key components in the synthesis of numerous commercial drugs and advanced materials.[3][4]

Molecular Structure and Physicochemical Properties

The defining feature of **(3-Butoxy-2,4,6-trifluorophenyl)boronic acid** is the $B(OH)_2$ group attached to a heavily substituted aromatic ring. The fluorine atoms exert a strong inductive effect, increasing the Lewis acidity of the boron center, which facilitates the crucial transmetalation step in the Suzuki-Miyaura catalytic cycle.[1] The ortho fluorine atoms also provide steric hindrance that can influence the rotational dynamics of the biaryl bond in the final coupled product.

Figure 1: Structure of **(3-Butoxy-2,4,6-trifluorophenyl)boronic acid**.

Table 1: Physicochemical Properties

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Property	Value	Source(s)
CAS Number	871126-23-7	[5][6]
Molecular Formula	$C_{10}H_{12}BF_3O_3$	[5][6]
Molecular Weight	248.01 g/mol	[6][7]
Appearance	White to off-white solid	Generic
Melting Point	117-123 °C	[7]
Purity	Typically ≥95%	[6]

Note: This compound often contains varying amounts of its corresponding boroxine (cyclic anhydride).

General Synthetic Pathway

The synthesis of arylboronic acids like **(3-Butoxy-2,4,6-trifluorophenyl)boronic acid** typically follows a well-established organometallic route. The process begins with the corresponding aryl halide, which is converted into an organometallic intermediate (either a Grignard or organolithium reagent). This intermediate is then trapped with a borate ester, followed by acidic hydrolysis to yield the final boronic acid.

A representative procedure, adapted from the synthesis of a structurally similar compound, (3,4,5-trifluorophenyl)boronic acid, is outlined below.[8]

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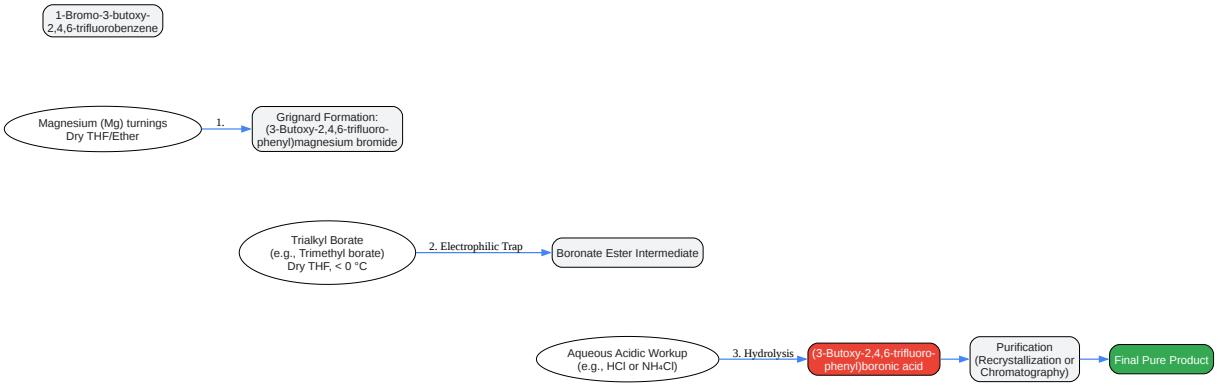

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Figure 2: General workflow for the synthesis of arylboronic acids.

Exemplary Synthetic Protocol

Causality: This protocol relies on the nucleophilic character of the Grignard reagent, which attacks the electrophilic boron atom of the trialkyl borate. The reaction is conducted under anhydrous conditions at low temperatures to prevent premature quenching of the highly reactive Grignard reagent and to control the exothermicity of the borylation step. Acidic workup is essential to hydrolyze the resulting boronate ester to the desired boronic acid.

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- Grignard Reagent Formation:
  - To a flame-dried, three-necked flask under an inert atmosphere (Argon or Nitrogen), add magnesium turnings.
  - Add a small volume of dry tetrahydrofuran (THF).
  - Slowly add a solution of 1-bromo-3-butoxy-2,4,6-trifluorobenzene in dry THF to initiate the reaction. A crystal of iodine may be added to activate the magnesium surface.
  - Once the exothermic reaction begins, add the remainder of the aryl bromide solution dropwise at a rate that maintains a gentle reflux.
  - After the addition is complete, stir the mixture for an additional 1-2 hours to ensure complete formation of the Grignard reagent.
- Borylation:
  - In a separate flame-dried flask, dissolve trimethyl borate or triisopropyl borate in dry THF.
  - Cool this solution to -78 °C using a dry ice/acetone bath.
  - Transfer the prepared Grignard reagent solution to the cooled borate solution via cannula, maintaining the temperature below -60 °C.
  - After the addition, allow the reaction mixture to slowly warm to room temperature and stir overnight.
- Hydrolysis and Purification:
  - Cool the reaction mixture in an ice bath and slowly quench by adding a saturated aqueous solution of ammonium chloride or dilute hydrochloric acid.
  - Separate the organic layer and extract the aqueous layer multiple times with an organic solvent (e.g., ethyl acetate).
  - Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.

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- The crude solid can be purified by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) to yield the pure **(3-Butoxy-2,4,6-trifluorophenyl)boronic acid**.[8]

Core Application: The Suzuki-Miyaura Cross-Coupling Reaction

The premier application of **(3-Butoxy-2,4,6-trifluorophenyl)boronic acid** is as a coupling partner in the Suzuki-Miyaura reaction. This Nobel Prize-winning methodology is one of the most powerful and widely used C-C bond-forming reactions in organic synthesis.[2] It involves the palladium-catalyzed reaction between an organoboron compound and an organic halide or triflate.

The Catalytic Cycle

The mechanism is a self-validating system where the palladium catalyst is regenerated in each cycle.

- Oxidative Addition: The active Pd(0) catalyst inserts into the carbon-halide bond of the coupling partner (Ar^1-X), forming a Pd(II) complex.
- Transmetalation: The boronic acid, activated by a base, transfers its organic group (Ar^2) to the palladium center, displacing the halide. The base (e.g., K_2CO_3, Cs_2CO_3) is crucial for forming a more nucleophilic "ate" complex of the boronic acid, which accelerates this step.[1]
- Reductive Elimination: The two organic groups on the Pd(II) complex couple and are eliminated, forming the new biaryl product (Ar^1-Ar^2) and regenerating the Pd(0) catalyst, which re-enters the cycle.

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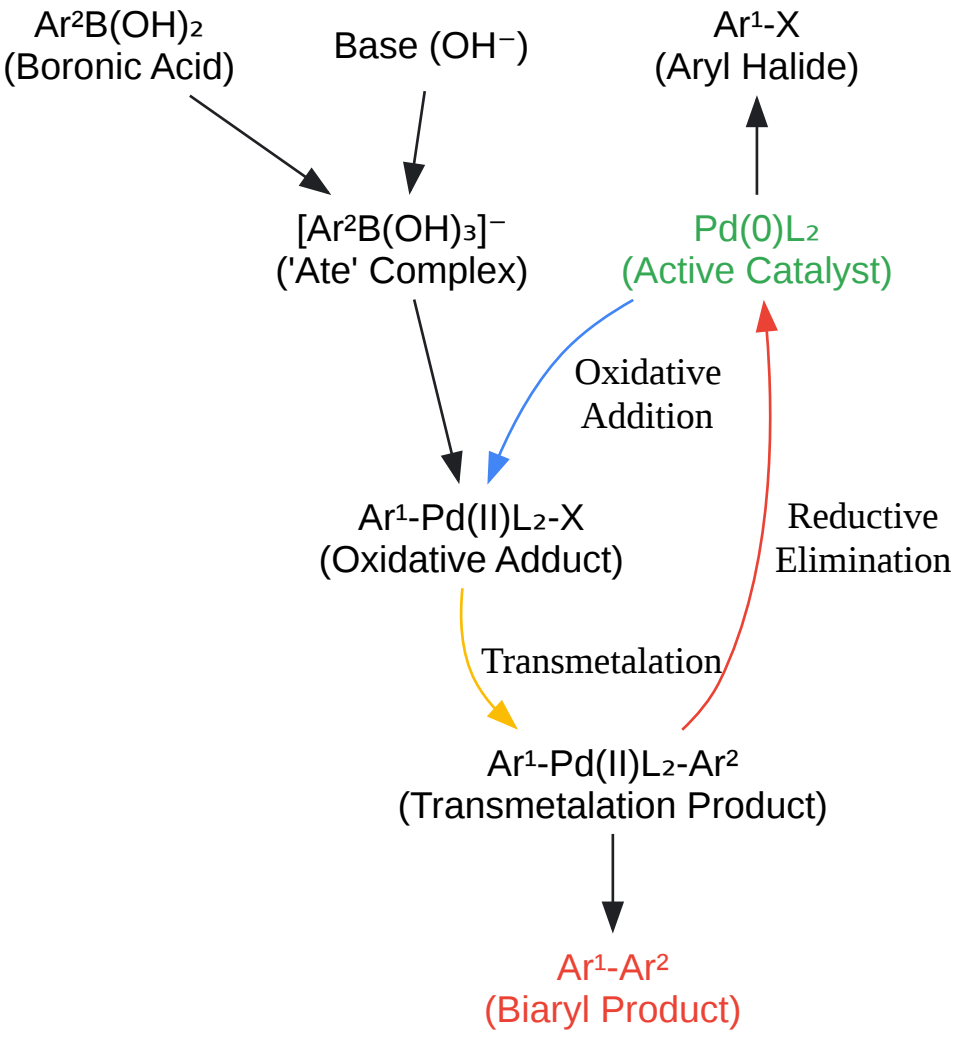

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Figure 3: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Representative Protocol for Suzuki-Miyaura Coupling

Trustworthiness: This protocol is a standard, widely validated procedure. The choice of palladium source, ligand, base, and solvent system is critical and must be optimized for specific substrates.

Table 2: Typical Suzuki-Miyaura Reaction Setup

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Component	Role	Exemplary Reagent	Stoichiometry
Aryl Halide (Ar-X)	Electrophile	1-bromo-4-nitrobenzene	1.0 equiv
Boronic Acid	Nucleophile	(3-Butoxy-2,4,6-trifluorophenyl)boronic acid	1.1 - 1.5 equiv
Palladium Source	Catalyst	$Pd(PPh_3)_4$ or $Pd(OAc)_2$	1-5 mol%
Ligand	Stabilizes Catalyst	PPh_3, SPhos, XPhos (if using $Pd(OAc)_2$)	2-10 mol%
Base	Activates Boronic Acid	K_2CO_3, Cs_2CO_3, K_3PO_4	2-3 equiv
Solvent	Reaction Medium	Toluene/H_2O, Dioxane/H_2O, DME	Anhydrous/Aqueous Mix

Procedure:

- To a reaction vessel, add the aryl halide, **(3-Butoxy-2,4,6-trifluorophenyl)boronic acid**, base, palladium catalyst, and ligand (if needed).
- Evacuate and backfill the vessel with an inert gas (e.g., Argon) three times.
- Add the degassed solvent system via syringe.
- Heat the reaction mixture (typically 80-110 °C) with vigorous stirring until TLC or LC-MS analysis indicates complete consumption of the limiting reagent.
- Cool the reaction to room temperature, dilute with an organic solvent, and wash with water and brine.
- Dry the organic layer, concentrate, and purify the residue by flash column chromatography to isolate the desired biaryl product.

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Significance in Drug Discovery and Medicinal Chemistry

The boronic acid functional group is a unique pharmacophore that has been successfully incorporated into several FDA-approved drugs.[9][10] Its utility stems from the ability of the electron-deficient boron atom to form a reversible, covalent bond with nucleophilic residues (such as the hydroxyl group of serine or threonine) in the active sites of enzymes.[4] This interaction can lead to potent and selective enzyme inhibition.

- Bortezomib (Velcade®): A proteasome inhibitor used to treat multiple myeloma. The boronic acid moiety is critical for its mechanism of action.[3]
- Vaborbactam: A cyclic boronic acid that acts as a β-lactamase inhibitor, used in combination with antibiotics to combat resistant bacterial infections.[3][4]

The (3-Butoxy-2,4,6-trifluorophenyl) moiety itself provides medicinal chemists with a powerful tool for lead optimization.

- Fluorine Atoms: Can enhance binding affinity, improve metabolic stability by blocking sites of oxidation, and modulate pKa.
- Butoxy Group: Increases lipophilicity, which can improve cell membrane permeability, and provides a handle for further synthetic elaboration.

Safety, Handling, and Storage

As with all laboratory chemicals, **(3-Butoxy-2,4,6-trifluorophenyl)boronic acid** should be handled with appropriate care.

- Personal Protective Equipment (PPE): Always wear safety glasses, a lab coat, and chemical-resistant gloves.[11][12]
- Handling: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[11] Avoid contact with skin and eyes. After handling, wash hands thoroughly.[13]

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- Storage: Store in a tightly sealed container in a cool, dry place.[11] Boronic acids are sensitive to air and moisture and may slowly dehydrate to form their cyclic boroxine anhydrides. Storing under an inert atmosphere is recommended for long-term stability.

- Potential Hazards: While generally of low toxicity, arylboronic acids can be irritating to the skin, eyes, and respiratory system.[13] Some studies have indicated that certain arylboronic acids may be weakly mutagenic and should be controlled as potential genotoxic impurities (PGIs) in active pharmaceutical ingredients (APIs).

Conclusion

(3-Butoxy-2,4,6-trifluorophenyl)boronic acid is more than a mere chemical reagent; it is a precisely engineered tool for molecular construction. Its trifluorinated core provides unique electronic properties that enhance its performance in Suzuki-Miyaura coupling, while the butoxy substituent allows for fine-tuning of physical properties. For researchers in drug discovery and materials science, this compound offers a reliable and versatile platform for accessing novel and complex molecular architectures, underscoring the continued importance of organoboron chemistry in advancing scientific frontiers.

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